

# 3-Phenyl-2-propyn-1-ol molecular weight and formula

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 3-Phenyl-2-propyn-1-ol

Cat. No.: B127171

[Get Quote](#)

## An In-depth Technical Guide on 3-Phenyl-2-propyn-1-ol

For researchers, scientists, and professionals in drug development, a precise understanding of the fundamental physicochemical properties of chemical compounds is paramount. This guide provides core data on **3-Phenyl-2-propyn-1-ol**, a key organic intermediate.

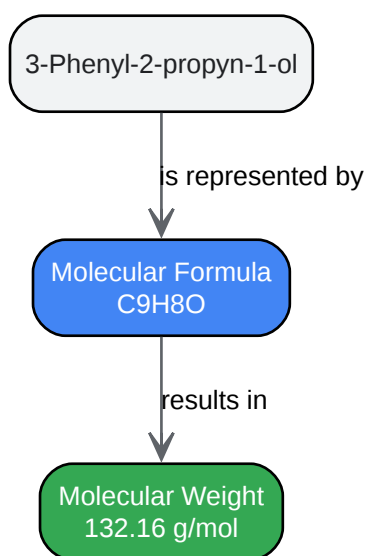
## Physicochemical Data

The molecular formula and molecular weight are foundational data points for any chemical entity, crucial for stoichiometric calculations in synthesis, analytical characterization, and formulation development.

| Property          | Value   |
|-------------------|---|
| Molecular Formula | C <sub>9</sub> H <sub>8</sub> O [1][2][3]           |
| Molecular Weight  | 132.16 g/mol [2][3]                                 |
| Linear Formula    | C <sub>6</sub> H <sub>5</sub> C≡CCH <sub>2</sub> OH |

## Logical Relationship of Chemical Identifiers

The following diagram illustrates the hierarchical relationship between the compound's name, its empirical formula, and its calculated molecular weight. This visualization aids in conceptualizing how these core identifiers are interconnected.



[Click to download full resolution via product page](#)

Caption: Relationship between chemical name, formula, and molecular weight.

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Page loading... [wap.guidechem.com]
- 2. 3-PHENYL-2-PROPYN-1-OL | 1504-58-1 [chemicalbook.com]
- 3. chembk.com [chembk.com]
- To cite this document: BenchChem. [3-Phenyl-2-propyn-1-ol molecular weight and formula]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b127171#3-phenyl-2-propyn-1-ol-molecular-weight-and-formula]

#### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)